

In-Depth Technical Guide: Selectivity Profile of BMS-262084 Against Proteases

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Compound of Interest

Compound Name: BMS-262084

Cat. No.: B1667191

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Introduction

BMS-262084 is a potent and selective small molecule inhibitor of factor XIa (FXIa), a key enzyme in the intrinsic pathway of the blood coagulation cascade. Its mechanism of action involves irreversible inhibition of FXIa, making it a subject of interest for the development of novel antithrombotic therapies with a potentially wider therapeutic window and reduced bleeding risk compared to traditional anticoagulants. This technical guide provides a comprehensive overview of the selectivity profile of **BMS-262084** against a panel of serine proteases, supported by detailed experimental methodologies and visual representations of relevant pathways and workflows.

Core Data: Protease Selectivity Profile

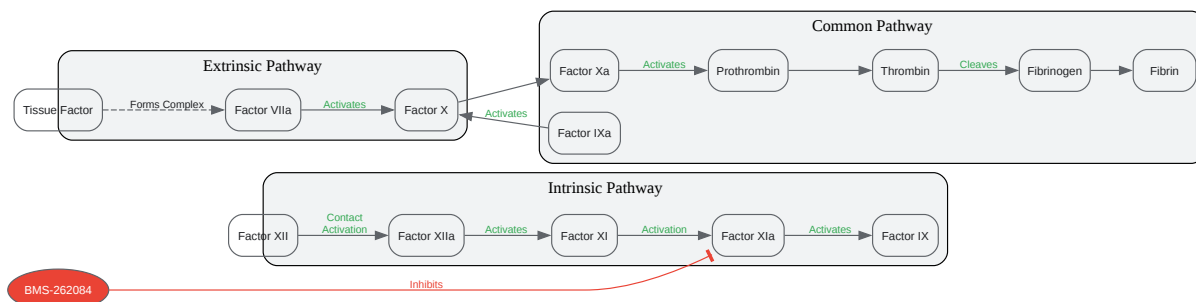
The inhibitory activity of **BMS-262084** against human factor XIa and a range of other human serine proteases has been quantified to establish its selectivity. The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values, providing a clear comparison of the compound's potency against its primary target versus off-target proteases.

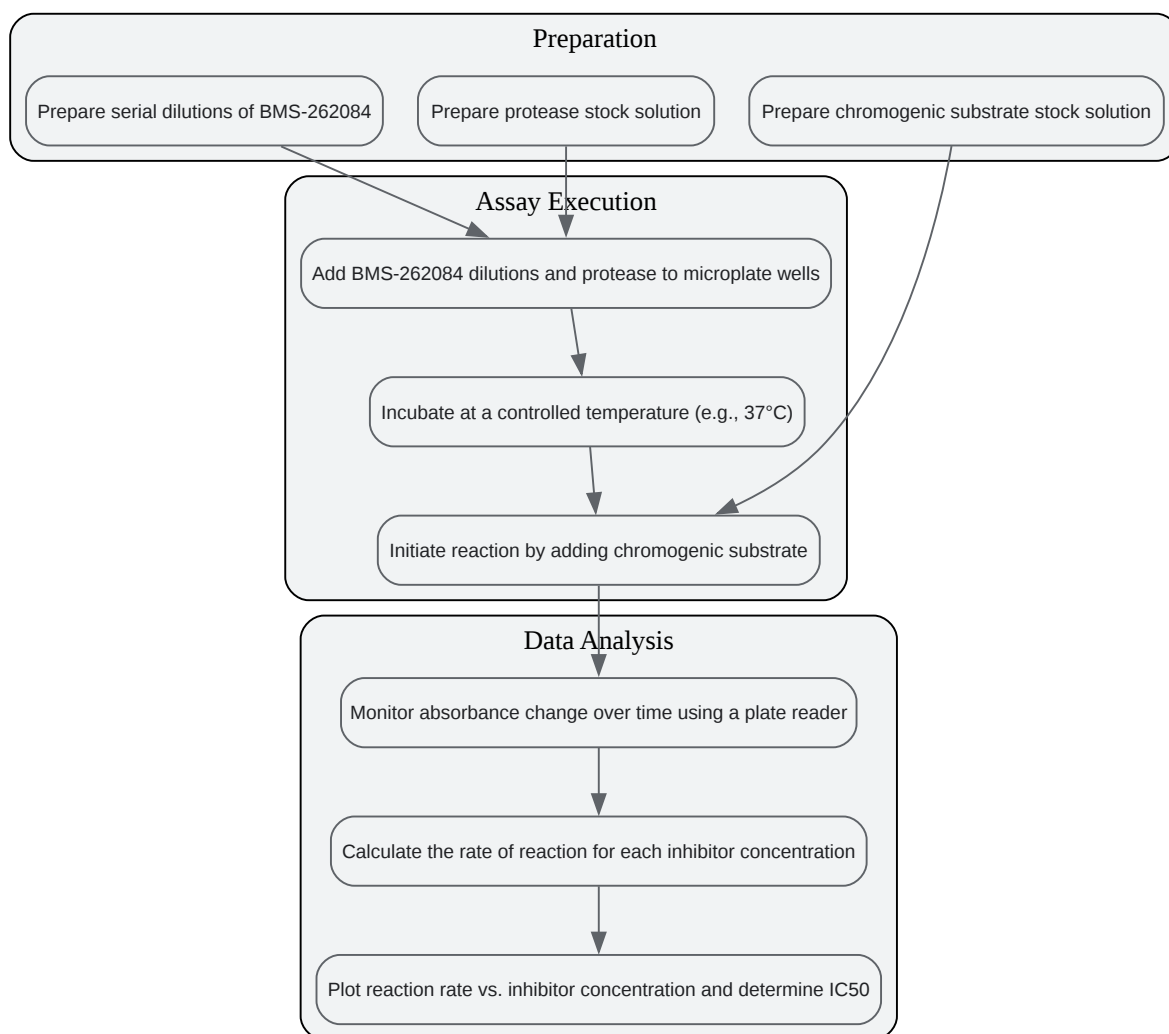
| Protease | IC50 (nM) | Fold Selectivity vs. Factor Xla |
|-----------------------|-----------|---------------------------------|
| Factor Xla | 2.8 | 1 |
| Tryptase | 5.0 | 1.8 |
| Trypsin | 50 | 17.9 |
| Urokinase | 542 | 193.6 |
| Plasma Kallikrein | 550 | 196.4 |
| Plasmin | 1700 | 607.1 |
| Thrombin (Factor IIa) | 10500 | 3750 |
| Factor IXa | 17400 | 6214.3 |

Data compiled from publicly available sources.[\[1\]](#)

Mechanism of Action and Signaling Pathway

BMS-262084 is an irreversible inhibitor of factor Xla.[\[1\]](#) This mechanism-based inhibition is a critical aspect of its pharmacological profile. The compound's primary target, Factor Xla, is a serine protease that plays a crucial role in the amplification of thrombin generation through the intrinsic pathway of the coagulation cascade.





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References

- 1. Antithrombotic and hemostatic effects of a small molecule factor Xla inhibitor in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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